

Technical Monograph: 3-(2-Methoxyethyl)azepane Hydrochloride

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Compound of Interest

Compound Name:	3-(2-methoxyethyl)azepanehydrochloride
CAS No.:	2866353-14-0
Cat. No.:	B6607985

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Part 1: Core Directive & Mechanism of Action

1.1 The "Mechanism" of a Building Block

Unlike a finished drug with a single biological target, the "mechanism of action" for 3-(2-methoxyethyl)azepane hydrochloride is defined by its role as a pharmacophore generator. It functions through three distinct mechanistic pathways when incorporated into bioactive ligands:

- Conformational Sampling (The Entropy Mechanism):
 - Dynamic Flexibility: The 7-membered azepane ring exists in a dynamic equilibrium between twist-chair and chair conformations. Unlike the rigid piperidine (6-membered) or pyrrolidine (5-membered) rings, the azepane core allows the attached ligands to sample a broader conformational space.^[2]
 - Induced Fit: This flexibility enables the molecule to adopt an "induced fit" within a protein binding pocket, potentially accessing cryptic pockets that rigid analogs cannot.

- The "Methoxy Effect" (Solvation & Binding):
 - Intramolecular H-Bonding: The ether oxygen on the ethyl side chain can form transient intramolecular hydrogen bonds with the azepane nitrogen proton (in the free base form) or with adjacent residues in a protein target.
 - Solubility Modulation: The methoxyethyl group acts as a polar solubilizing tail, lowering the LogD of the parent scaffold without introducing a full hydrogen bond donor (HBD), which is critical for maintaining membrane permeability (CNS penetration).
- Cationic Interaction (The Pharmacophore):
 - Physiological Charge: At physiological pH (7.4), the secondary amine (pKa ~10-11) is predominantly protonated. This positive charge drives electrostatic interactions (salt bridges) with conserved aspartate or glutamate residues in GPCRs (e.g., Asp3.32 in aminergic receptors) or kinases.

1.2 Structural Biology & Pharmacophore Mapping

The 3-substitution pattern creates a chiral center (if not racemic), introducing a vector that projects the methoxyethyl tail into specific sub-pockets.

- Vector Analysis:
 - N1 (Amine): Primary anchor point (Ionic Interaction).
 - C3 (Chiral Center): Directs the side chain out of the binding plane.
 - O (Ether): Secondary anchor point (H-bond Acceptor).

Part 2: Scientific Integrity & Logic (Experimental Protocols)

2.1 Synthesis & Handling Protocols

- Storage: The hydrochloride salt is hygroscopic. Store at -20°C under argon.
- Solubility: Highly soluble in water, methanol, and DMSO. Sparingly soluble in non-polar solvents (DCM, Hexane) unless converted to the free base.

Protocol A: Free Base Liberation (for Nucleophilic Coupling)

- Objective: Convert the stable HCl salt into the reactive nucleophilic amine for coupling reactions (e.g., S_NAr, Amide Coupling).
- Reagents: 3-(2-methoxyethyl)azepane HCl, DCM, 1N NaOH or K₂CO₃.
- Workflow:
 - Dissolve 1.0 eq of the HCl salt in minimal water.
 - Add DCM (10 volumes) and cool to 0°C.
 - Slowly add 1N NaOH until pH > 12.
 - Extract the organic layer. Wash with brine.
 - Dry over Na₂SO₄ and concentrate in vacuo (Note: The free base is an oil and may be volatile; do not apply high vacuum for extended periods).

Protocol B: Reductive Amination (Scaffold Decoration)

- Objective: Attach the azepane core to an aldehyde-functionalized core (e.g., a kinase hinge binder).
- Mechanism: Formation of an iminium ion intermediate followed by hydride reduction.
- Step-by-Step:
 - Imine Formation: Combine Aldehyde (1.0 eq) and Azepane Free Base (1.1 eq) in DCE (Dichloroethane).
 - Activation: Add Acetic Acid (1-2 eq) to catalyze imine formation. Stir for 1h at RT.
 - Reduction: Add STAB (Sodium Triacetoxyborohydride, 1.5 eq).
 - Quench: After 16h, quench with saturated NaHCO₃.

- Purification: Isolate via SCX-2 (Strong Cation Exchange) cartridge to remove non-basic impurities.

2.2 Biological Assay Validation (Off-Target Profiling)

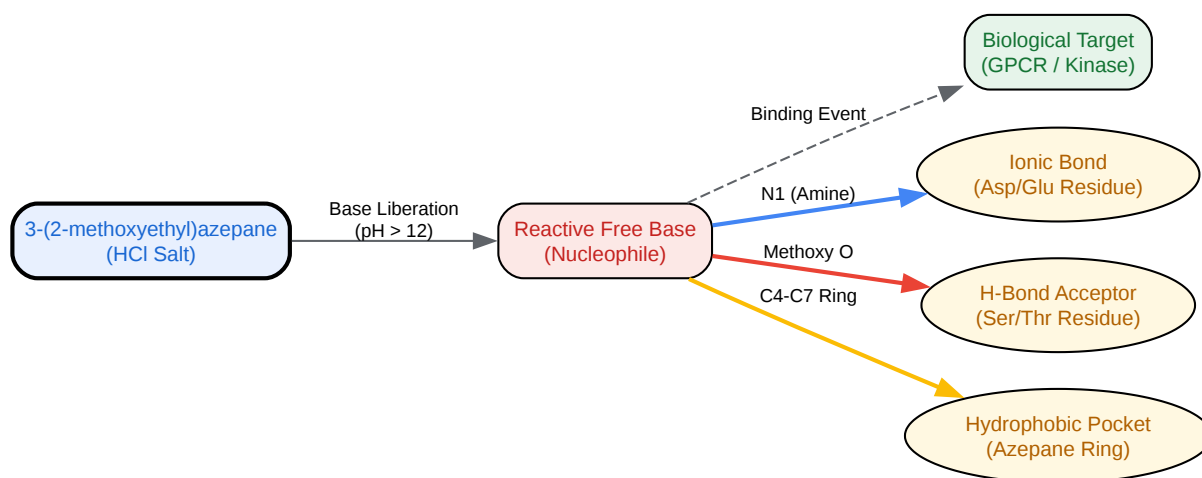
Because azepanes are "privileged structures" in neuroscience, this scaffold may exhibit off-target activity. Researchers must validate selectivity against:

- Sigma-1 Receptor: High affinity is common for secondary amines with lipophilic tails.
- hERG Channel: Cationic amphiphiles can block hERG.
- Muscarinic Receptors: The 7-membered ring mimics acetylcholine in certain conformations.

Part 3: Visualization & Formatting

3.1 Pharmacophore & Reaction Vector Diagram

The following diagram illustrates the structural vectors and potential binding interactions of the 3-(2-methoxyethyl)azepane scaffold.



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Caption: Pharmacophore mapping of 3-(2-methoxyethyl)azepane, highlighting the three critical interaction vectors: the cationic amine (ionic anchoring), the ether oxygen (H-bond acceptor),

and the lipophilic ring (hydrophobic contacts).[3][4]

3.2 Comparative Physicochemical Properties

This table contrasts the azepane scaffold with standard medicinal chemistry rings, demonstrating why a researcher would choose this specific building block.

Property	Azepane (7-Membered)	Piperidine (6-Membered)	Pyrrolidine (5-Membered)	Impact on Drug Design
Conformation	Highly Flexible (Twist-Chair)	Rigid (Chair)	Semi-Rigid (Envelope)	Induced Fit: Azepanes fit "difficult" pockets.
Lipophilicity (LogP)	Higher (+CH ₂)	Moderate	Lower	Permeability: Azepanes penetrate CNS better.
Basicity (pKa)	~11.0	~11.0	~11.3	Solubility: High aqueous solubility as salt.
Metabolic Stability	Moderate (Ring Oxidation)	High	Moderate	Liability: Watch for CYP450 oxidation at C2/C7.
Space Filling	3D (Spherical)	2D (Planar/Disc)	2D (Planar)	Escaping Flatland: Increases sp ³ fraction (Fsp ³).

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